

Essential Safety and Logistical Information for Handling K-17

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Compound of Interest

Compound Name: KN-17

Cat. No.: B12382920

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This document provides essential safety protocols, personal protective equipment (PPE) guidelines, and disposal plans for handling K-17, a black, earthy powder. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Physical and Chemical Properties

A summary of the quantitative data available for K-17 is presented below for easy reference.^[1]

Property	Value
Appearance	Powder, dust
Color	Black
Odor	Earthy
Solubility	Insoluble in water
Relative Density	1.6-1.8 @ 20°C
pH (2% solution)	9.5

Hazard Identification and First Aid

K-17 is a powder that can cause mechanical irritation to the skin and eyes.^[1] Prolonged inhalation of high concentrations may pose a risk to the respiratory system.^[1] Ingestion may

cause discomfort.[1] This product contains a small amount of quartz (crystalline silica), and repeated, prolonged inhalation of concentrations exceeding the workplace exposure limit may lead to chronic lung disease.[1]

First Aid Measures:

- Inhalation: Move the individual to fresh air. If respiratory issues occur, seek medical attention.[1]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and have the person drink plenty of water or milk, provided they are conscious. Seek medical attention if discomfort persists.[1]
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and water. If irritation continues, seek medical attention.[1]
- Eye Contact: Immediately flush the eyes with a large amount of water for at least 15 minutes, making sure to lift the eyelids. If irritation continues, seek medical attention.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling K-17 to minimize exposure and ensure safety.[1]

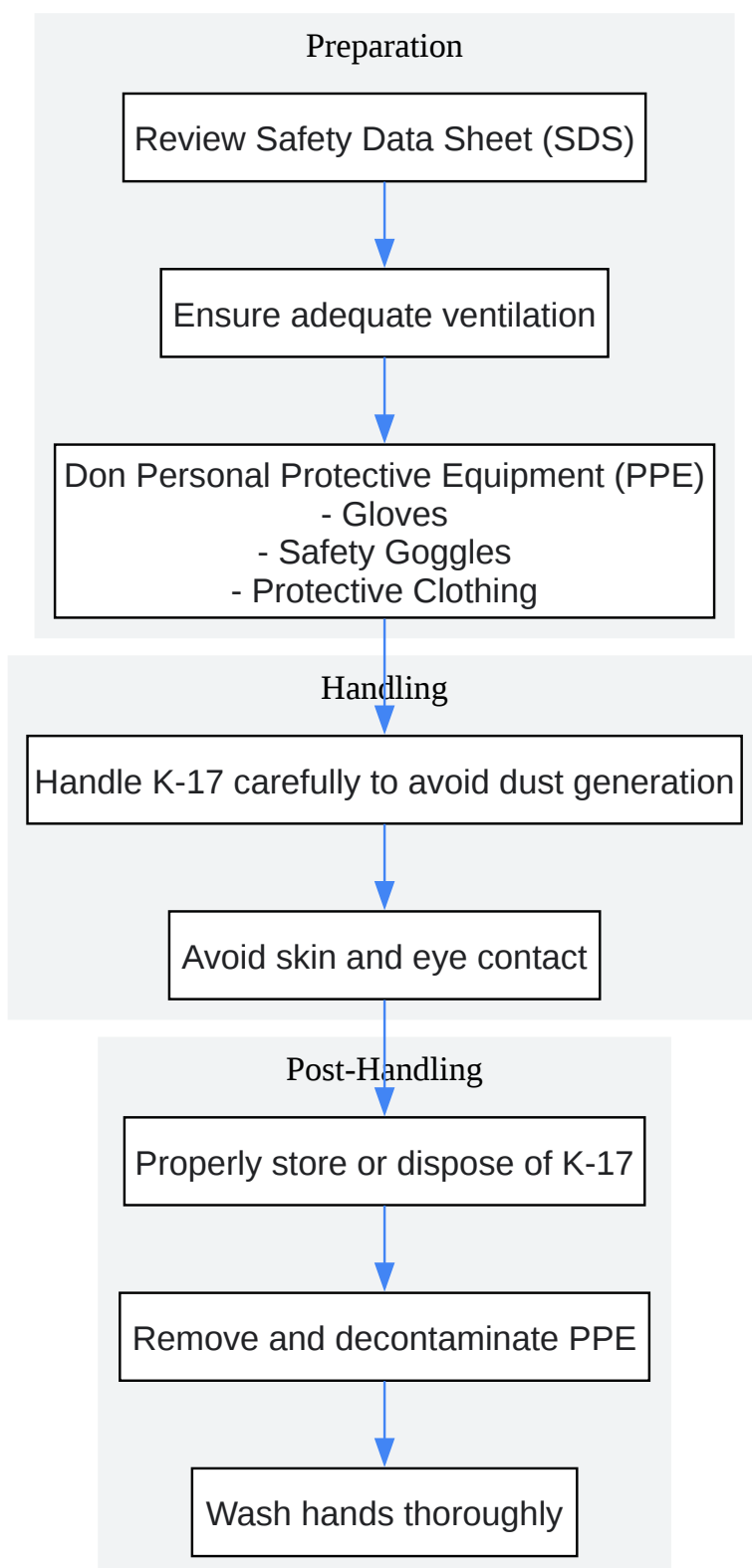
Protection Type	Recommended Equipment
Hand	Suitable protective gloves (rubber or plastic) for prolonged or repeated contact.
Eye	Dust-resistant safety goggles where there is a risk of eye contact.
Skin	Appropriate clothing to prevent repeated or prolonged skin contact.

It is also recommended to have an eyewash station readily available in the work area.[1]

Operational and Disposal Plans

Handling Procedures:

To ensure safe handling of K-17, it is crucial to avoid skin and eye contact and to prevent the generation of dust.^[1] Good ventilation should be provided in the work area.^[1] The following diagram outlines the standard operational workflow for handling K-17.



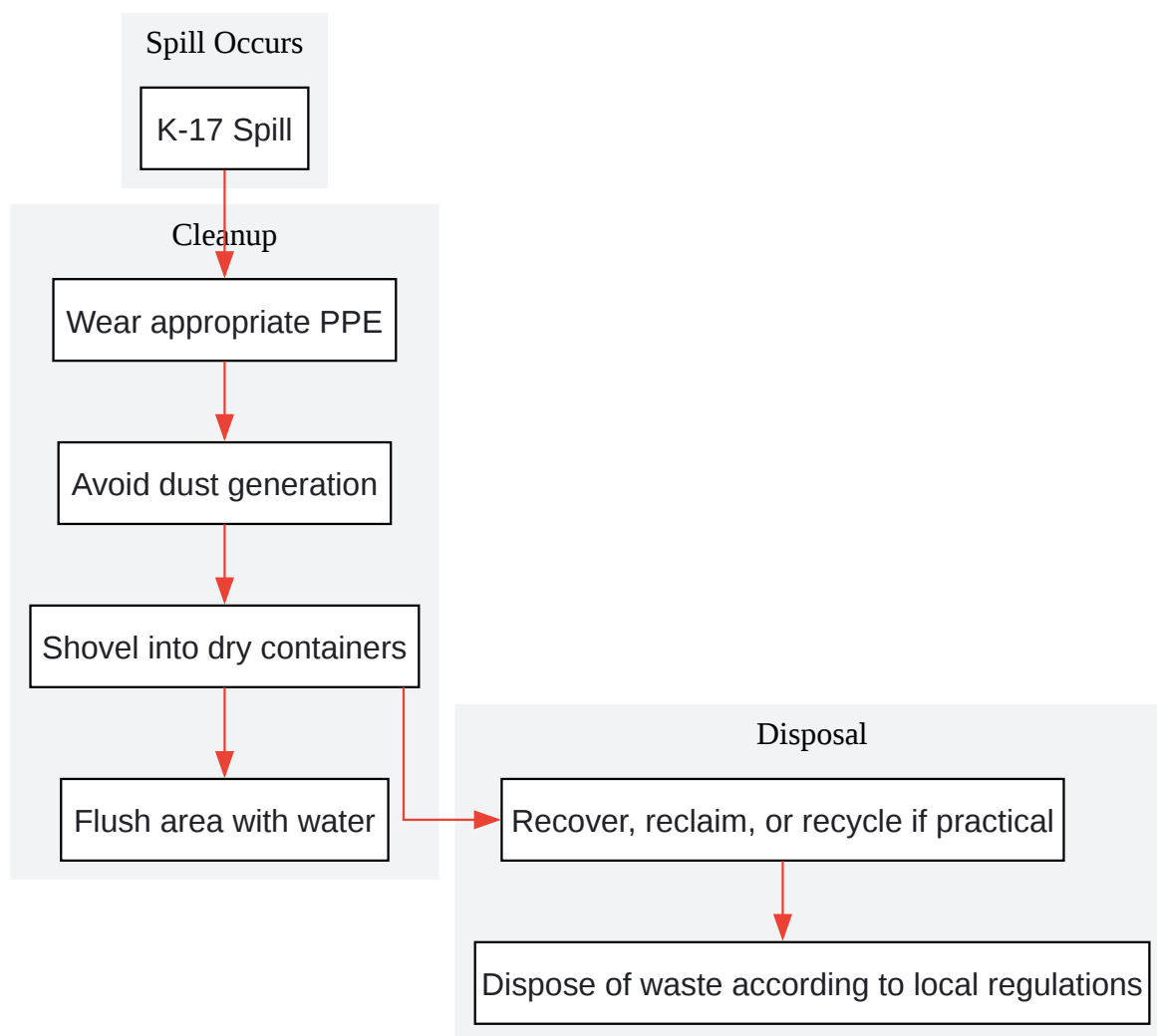
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Standard operational workflow for handling K-17.

Spill and Disposal Procedures:

In the event of a spill, it is important to avoid generating dust.^[1] The spilled material should be shoveled into dry containers for recovery, reclamation, or recycling if possible.^[1] The area can then be flushed with water, being mindful that wet surfaces may become slippery.^[1] For final disposal, follow local authority requirements.^[1]

The following diagram illustrates the spill cleanup and disposal process.



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References

- 1. safety365.sevron.co.uk [safety365.sevron.co.uk]
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